

Onradivir monohydrate solubility in DMSO for cell culture

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Compound of Interest

Compound Name: *Onradivir monohydrate*

Cat. No.: *B15194648*

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Onradivir Monohydrate in DMSO: Technical Support Center

This guide provides researchers, scientists, and drug development professionals with technical information and troubleshooting advice for using **onradivir monohydrate** in cell culture experiments, with a specific focus on its solubility in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **onradivir monohydrate** in DMSO?

Onradivir monohydrate has a high solubility in DMSO. However, it is important to note that the use of ultrasonic agitation is recommended to achieve full dissolution.^{[1][2][3]}

Q2: My **onradivir monohydrate** powder is not dissolving easily in DMSO. What should I do?

If you are experiencing difficulty dissolving **onradivir monohydrate** in DMSO, there are several steps you can take. First, ensure you are using fresh, anhydrous, high-purity DMSO, as it is highly hygroscopic and absorbed water can reduce its solvating power.^{[4][5][6]} Techniques such as vigorous vortexing, sonication in a water bath, or gentle warming to 37°C can also aid in dissolution.^{[4][5][6][7]}

Q3: The compound dissolves in DMSO, but precipitates when I add it to my cell culture medium. How can I fix this?

This is a common issue that can occur when a concentrated DMSO stock solution is diluted into an aqueous buffer or medium. To prevent precipitation, it is recommended to add the DMSO stock solution directly to the cell culture medium with gentle mixing to ensure rapid dispersion.^{[5][8]} Performing serial dilutions of the stock solution in DMSO before the final dilution into the medium can also be beneficial.^[4]

Q4: What is the maximum concentration of DMSO that is safe for my cells?

To avoid cytotoxicity, the final concentration of DMSO in the cell culture medium should generally be kept below 0.5%.^[5] However, the tolerance can vary between different cell lines.^[9] It is always recommended to perform a vehicle control experiment to determine the maximum DMSO concentration your specific cells can tolerate without affecting their viability or behavior.^[5]

Q5: The vial of **onradivir monohydrate** appears to be empty. Is this normal?

Yes, for small quantities, the compound may appear as a thin film or waxy solid on the walls of the vial.^[7] Adding the appropriate volume of solvent and vortexing or sonicating will ensure the compound is fully dissolved.^[7]

Quantitative Data Summary

Onradivir Monohydrate Solubility

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100	227.04	Ultrasonic agitation is required for complete dissolution. ^{[1][2][3]}

Recommended DMSO Concentrations for Cell Culture

Condition	Recommended Final DMSO Concentration
General Use	< 0.5% [5]
Sensitive Cell Lines	< 0.1% [9]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Onradivir Monohydrate Stock Solution in DMSO

- Preparation: Allow the vial of **onradivir monohydrate** and a fresh bottle of anhydrous, high-purity DMSO to equilibrate to room temperature.[\[5\]](#)[\[6\]](#)
- Solvent Addition: Add 2.27 mL of anhydrous DMSO to 10 mg of **onradivir monohydrate** powder in a sterile vial.[\[2\]](#)
- Initial Mixing: Tightly cap the vial and vortex vigorously for 1-2 minutes.[\[4\]](#)[\[5\]](#)
- Sonication: Place the vial in a water bath sonicator for 10-15 minutes to ensure complete dissolution.[\[4\]](#)[\[6\]](#)
- Visual Inspection: Visually inspect the solution against a light source to confirm that it is clear and free of any visible particles.[\[4\]](#)[\[5\]](#)
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C, protected from light and moisture.[\[4\]](#)[\[6\]](#)

Protocol 2: Preparation of Working Dilutions for Cell Culture

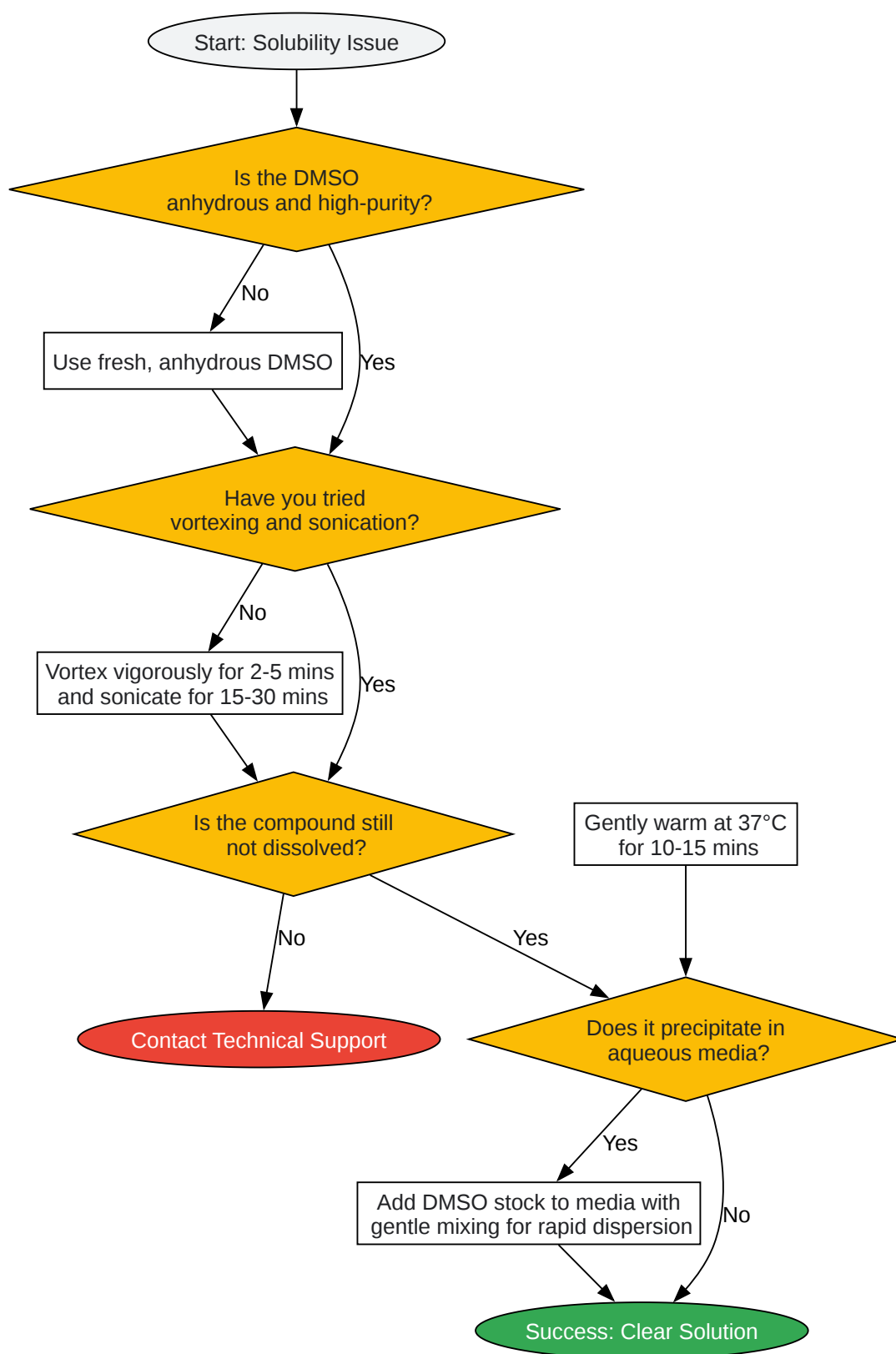
- Thaw Stock Solution: Thaw a vial of the 10 mM **onradivir monohydrate** stock solution at room temperature.
- Dilution: Directly add the required volume of the DMSO stock solution to the pre-warmed cell culture medium while gently mixing to achieve the desired final concentration. For example,

to achieve a 10 μ M final concentration in 10 mL of medium, add 10 μ L of the 10 mM stock solution.

- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO without the compound to an equivalent volume of cell culture medium.

Troubleshooting Guide

If you encounter issues with the solubility of **onradivir monohydrate**, follow this troubleshooting workflow.



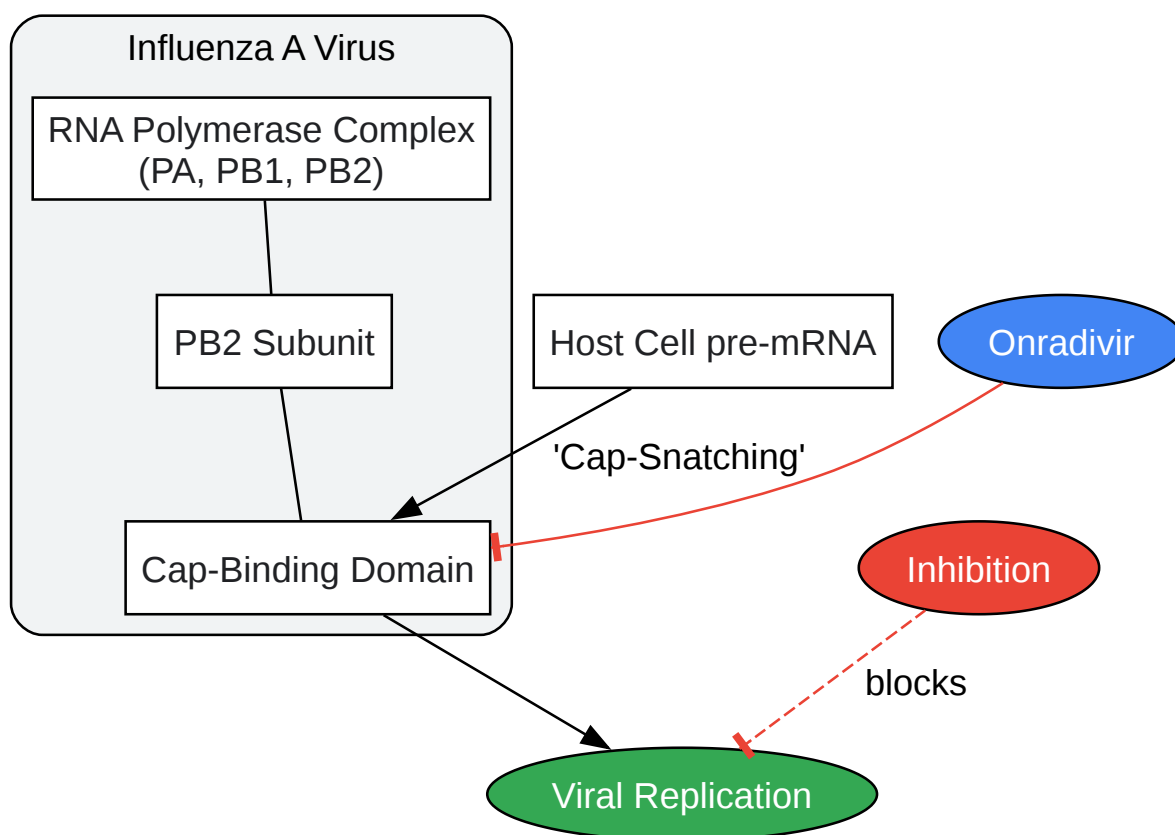
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Caption: Troubleshooting workflow for **onradivir monohydrate** solubility issues.

Signaling Pathway and Experimental Workflow

Onradivir Mechanism of Action

Onradivir is a small molecule inhibitor of the influenza A virus RNA polymerase.^{[10][11][12]} It specifically binds to the PB2 cap-binding domain of the viral RNA polymerase, which is essential for the initiation of viral mRNA synthesis.^{[10][11][12]} By blocking this interaction, onradivir effectively inhibits viral replication.^{[10][13]}

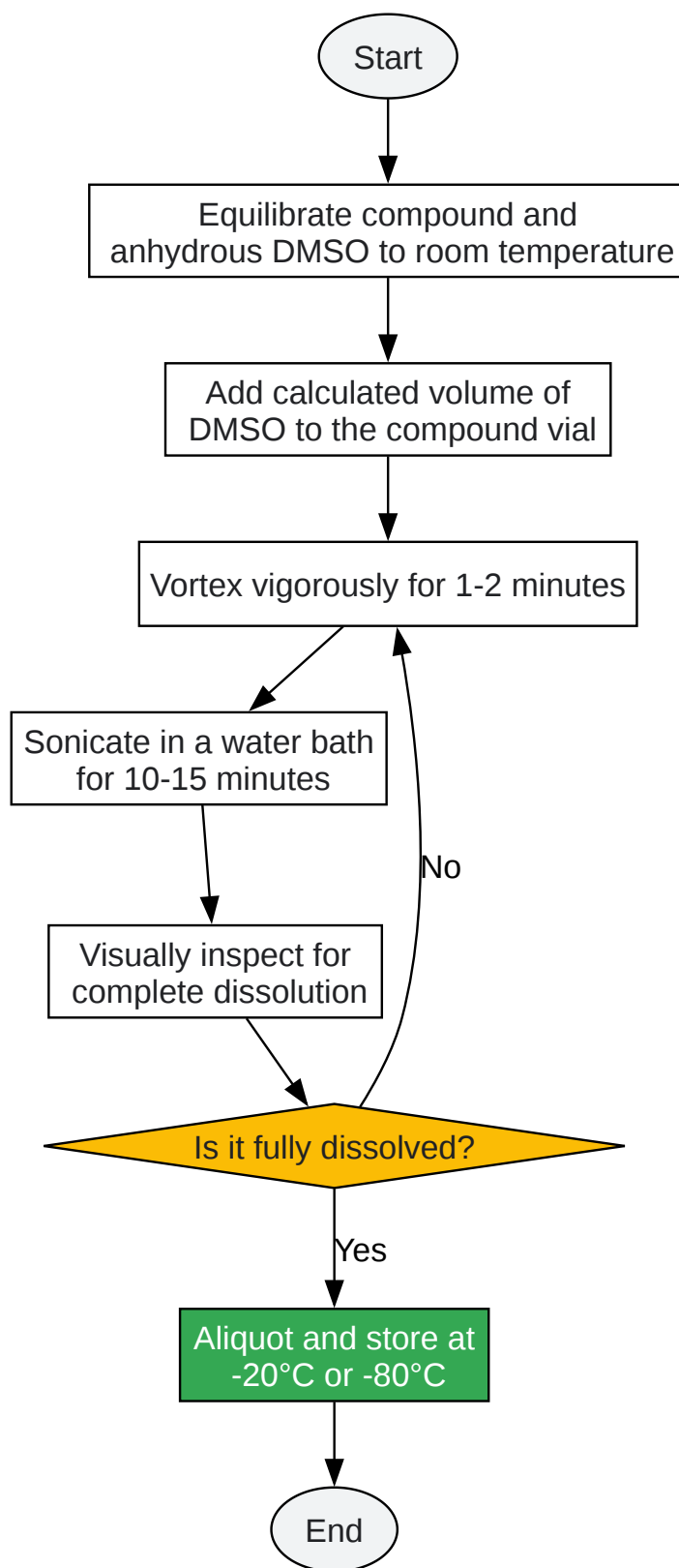


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Caption: Onradivir inhibits influenza A virus replication by targeting the PB2 subunit.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing a stock solution of **onradivir monohydrate** in DMSO.



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Caption: Workflow for preparing **onradivir monohydrate** stock solution in DMSO.

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